

Commercial Suppliers of Venetoclax-d6: A Technical Guide

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Compound of Interest

Compound Name: Venetoclax-d6

Cat. No.: B15561985

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **Venetoclax-d6**, a deuterated analog of the B-cell lymphoma 2 (BCL-2) inhibitor, Venetoclax. This document is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for a variety of applications, including pharmacokinetic studies, metabolic profiling, and as an internal standard in bioanalytical assays.

Introduction to Venetoclax-d6

Venetoclax is a potent and selective inhibitor of the anti-apoptotic protein BCL-2, which is overexpressed in various hematological malignancies. By binding to BCL-2, Venetoclax displaces pro-apoptotic proteins, thereby restoring the natural process of programmed cell death (apoptosis). **Venetoclax-d6** is a stable isotope-labeled version of Venetoclax, where six hydrogen atoms have been replaced with deuterium. This isotopic labeling provides a distinct mass shift, making it an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) based quantification of Venetoclax in biological matrices. The use of a deuterated internal standard is critical for correcting for variability during sample preparation and analysis, thus ensuring the accuracy and precision of the bioanalytical method.

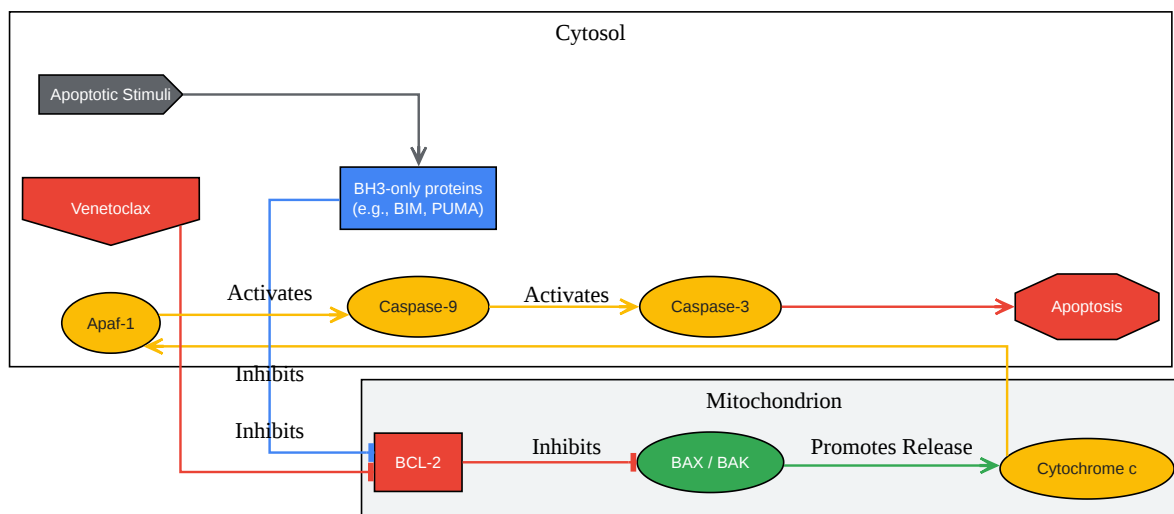
Commercial Suppliers and Quantitative Data

Several commercial suppliers offer **Venetoclax-d6** for research and development purposes. The table below summarizes the available quantitative data from a selection of these suppliers. It is important to note that a Certificate of Analysis (CoA) with detailed batch-specific data should be requested from the supplier before purchase.

Supplier	Purity	Isotopic Enrichment	Method	Other Information
Sussex Research Laboratories Inc.	>95% [1]	>95% [1]	HPLC [1]	Accompanied by a Certificate of Analysis.
MedChemExpress	Data not specified for d6 version. (Non-deuterated is 99.95%) [2]	Data not specified for d6 version.	LCMS (for non-deuterated) [2]	A Certificate of Analysis is available for their products.
Simson Pharma Limited	Not specified	Not specified	Not specified	Accompanied by a Certificate of Analysis.

BCL-2 Signaling Pathway and Mechanism of Action of Venetoclax

Venetoclax exerts its pro-apoptotic effect by targeting the BCL-2 protein within the intrinsic apoptosis pathway. The following diagram illustrates the core signaling cascade and the intervention point of Venetoclax.



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BCL-2 signaling pathway and Venetoclax's mechanism of action.

Experimental Protocol: Quantification of Venetoclax in Human Plasma using Venetoclax-d6 as an Internal Standard by LC-MS/MS

The following protocol provides a general framework for the quantitative analysis of Venetoclax in human plasma. It is essential to validate this method according to regulatory guidelines (e.g., FDA, EMA) before its application in regulated studies.

1. Materials and Reagents

- Venetoclax analytical standard
- **Venetoclax-d6** (Internal Standard, IS)

- Human plasma (drug-free)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water

2. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Venetoclax and **Venetoclax-d6** in a suitable solvent (e.g., DMSO or methanol).
- Working Solutions: Prepare serial dilutions of the Venetoclax stock solution in 50:50 acetonitrile:water to create calibration standards and quality control (QC) samples. Prepare a working solution of **Venetoclax-d6** at an appropriate concentration.

3. Sample Preparation (Protein Precipitation)

- To 50 μ L of plasma sample (blank, calibration standard, QC, or unknown), add 150 μ L of the **Venetoclax-d6** working solution in acetonitrile.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.

4. LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography system.
- Column: A suitable C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.

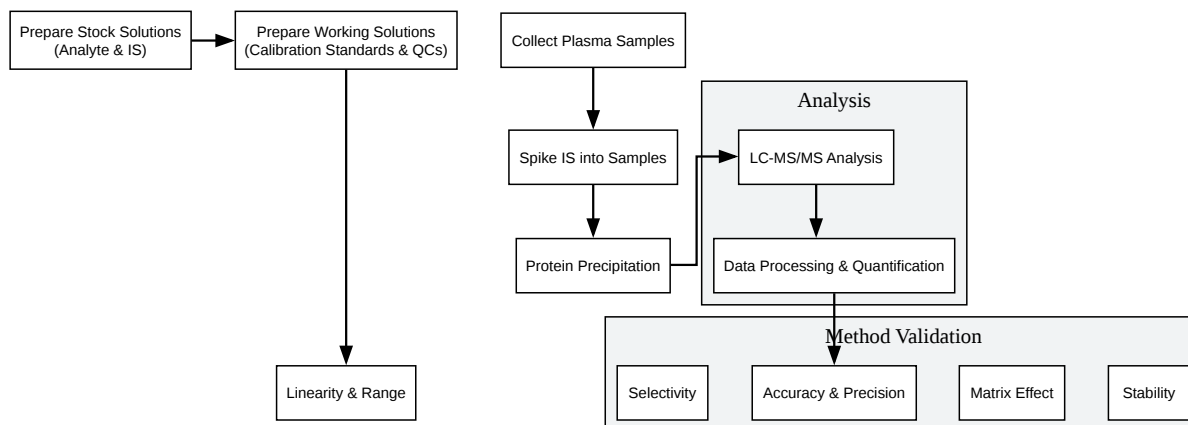
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: Develop a suitable gradient to achieve good separation of Venetoclax from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive.
- MRM Transitions:
 - Venetoclax: m/z 868.3 \rightarrow 636.3 (example transition, should be optimized).
 - **Venetoclax-d6**: m/z 874.3 \rightarrow 642.3 (example transition, should be optimized).

5. Data Analysis

- Quantify Venetoclax concentrations by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their nominal concentrations.
- Determine the concentrations of unknown samples from the calibration curve using a weighted linear regression.

Experimental Workflow

The following diagram illustrates the general workflow for a bioanalytical method validation using a deuterated internal standard.



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Workflow for bioanalytical method validation.

Conclusion

Venetoclax-d6 is a critical tool for the accurate quantification of Venetoclax in preclinical and clinical research. This guide provides a starting point for sourcing this material and developing robust bioanalytical methods. Researchers should always obtain detailed technical information and a Certificate of Analysis from their chosen supplier and perform a thorough method validation to ensure the generation of high-quality, reliable data.

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References

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